

# 4-Piperidineethanol safety and handling precautions

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## Compound of Interest

Compound Name: 4-Piperidineethanol

Cat. No.: B032411

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An In-depth Technical Guide to the Safe Handling of **4-Piperidineethanol**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Piperidineethanol**, also known as 4-(2-Hydroxyethyl)piperidine, is a heterocyclic amine and secondary alcohol with the chemical formula  $C_7H_{15}NO$ .<sup>[1]</sup> It presents as a white solid or a colorless to pale yellow liquid.<sup>[2]</sup> This compound is a valuable building block in organic synthesis, frequently utilized as a precursor or intermediate in the pharmaceutical industry for the synthesis of various drugs.<sup>[2]</sup> Given its chemical properties and reactivity, a thorough understanding and implementation of safety and handling protocols are paramount for all personnel working with this substance.

This guide provides comprehensive safety data, handling procedures, and emergency protocols to ensure the safe use of **4-Piperidineethanol** in a laboratory and drug development setting.

## Hazard Identification and Classification

**4-Piperidineethanol** is classified as an irritant and requires careful handling to avoid exposure. The primary hazards are associated with direct contact and inhalation.

GHS Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Piperidineethanol** is categorized as follows:

- Skin Irritation (Category 2)[2]
- Serious Eye Irritation (Category 2)[2]
- Specific Target Organ Toxicity – Single Exposure (Category 3), primarily affecting the respiratory system.[1][2]

The signal word associated with this chemical is "Warning".[1][3]

Table 1: GHS Hazard Information for **4-Piperidineethanol**

Hazard Class	Hazard Code	Hazard Statement	Reference
Skin Irritation	H315	Causes skin irritation.	[1][3][4]
Serious Eye Irritation	H319	Causes serious eye irritation.	[1][3][4]

| Specific Target Organ Toxicity | H335 | May cause respiratory irritation. |[1][3][4] |

Direct contact may lead to redness and discomfort, while inhalation of dust or vapors can cause coughing, dizziness, and headaches.[2] Although its toxicological properties have not been fully investigated, and it is not currently listed as a known carcinogen by major agencies, caution is advised.[2][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Piperidineethanol** is provided below.

Table 2: Physical and Chemical Properties of **4-Piperidineethanol**

Property	Value	Reference
CAS Number	622-26-4	[1][2]
Molecular Formula	C7H15NO	[1]
Molecular Weight	129.20 g/mol	[1][3]
Appearance	White solid or colorless to pale yellow liquid.	[2]
Melting Point	46-47 °C (lit.)	[1][4]
Boiling Point	131-136 °C / 17 mmHg (lit.)	[1][4]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Solubility	Soluble in water.	[2]

| Refractive Index | n<sub>20/D</sub> 1.4902 (lit.) |[1][4] |

## Safe Handling and Storage

Proper handling and storage are critical to minimize the risk of exposure and ensure chemical stability.

### 4.1 Handling

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[5][6]
- Avoid breathing dust, fumes, gas, mist, or spray.[2][7]
- Avoid contact with skin and eyes.[5][6]
- Wear appropriate Personal Protective Equipment (PPE), as detailed in Section 5.0.[5][8]
- Wash hands and any exposed skin thoroughly after handling.[5][7]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5][9]

- Take precautionary measures against static discharge.

## 4.2 Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Store locked up.[\[5\]](#)[\[9\]](#)
- Store away from incompatible materials, which include strong oxidizing agents and strong acids.[\[2\]](#)[\[10\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)

# Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to protect personnel from the hazards of **4-Piperidineethanol**.

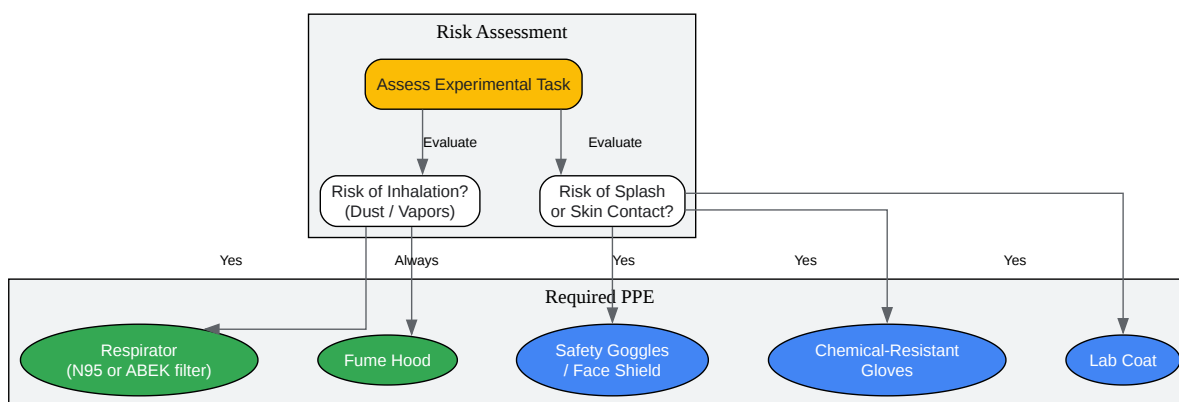
## 5.1 Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area.[\[2\]](#) Operations should be conducted in a laboratory fume hood to maintain exposure levels below occupational limits.[\[8\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[8\]](#)

## 5.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[9\]](#)[\[10\]](#)
- Skin Protection:
  - Gloves: Wear impervious, chemical-resistant gloves. Inspect gloves before use.[\[5\]](#)[\[8\]](#)

- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin exposure.  
[8][9]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.[1] For solids, a dust mask (type N95) may be appropriate.



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Caption: PPE selection workflow for handling **4-Piperidineethanol**.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[2][5] If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[5][6]
- If on Skin: Take off immediately all contaminated clothing.[2] Wash the affected area with plenty of soap and water.[5] If skin irritation occurs, get medical advice/attention.[2]

- If in Eyes: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[5]  
Remove contact lenses if present and easy to do. Continue rinsing.[2] If eye irritation persists, seek immediate medical attention.[2]
- If Swallowed: Rinse mouth with water.[5][9] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.  
[6]

In all cases of significant exposure or if symptoms persist, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.

## Accidental Release and Fire-Fighting Measures

### 7.1 Accidental Release

- Evacuate personnel to a safe area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[6][8]
- Prevent the substance from entering drains or watercourses.[8]
- For solid spills, avoid dust formation.[6]
- Contain the spill using sand, earth, or another inert absorbent material.[8]
- Collect the spilled material into a suitable, labeled container for disposal by a licensed waste disposal contractor.[6][8]

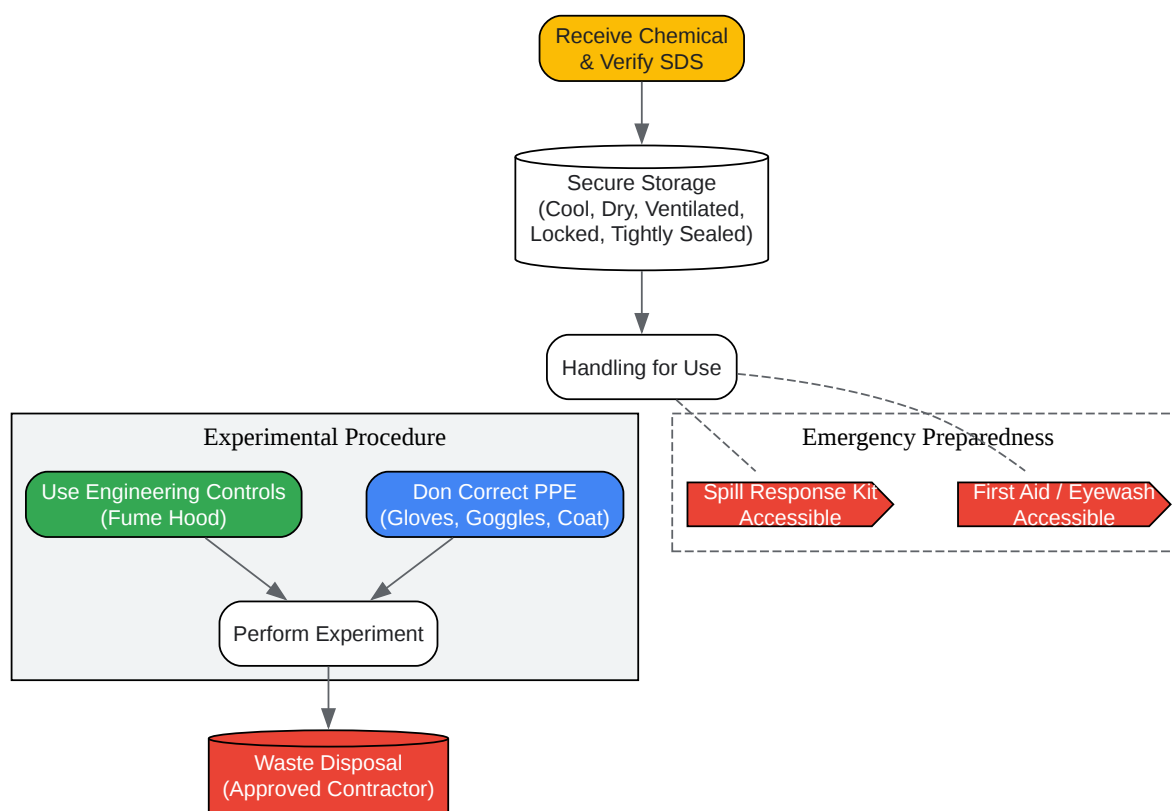
### 7.2 Fire-Fighting

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[11]
- Hazards from Combustion: Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[5][11]

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[8]

## General Experimental Safety Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Piperidineethanol** from procurement to disposal.



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Caption: General workflow for the safe handling of **4-Piperidineethanol**.

## Methodologies for Safety Assessment

While specific experimental data for **4-Piperidineethanol** is limited in the provided search results, standard toxicological assessments for chemicals with its hazard profile typically involve the following methodologies.

**9.1 In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test** This protocol follows OECD Test Guideline 439.

- Objective: To assess the potential of a substance to cause skin irritation.
- Methodology:
  - A commercially available Reconstructed Human Epidermis (RhE) tissue model is used, which mimics the biochemical and physiological properties of the upper layers of human skin.
  - A small amount of **4-Piperidineethanol** (as a solid or in an appropriate solvent) is applied topically to the surface of the tissue.
  - The substance is left in contact with the tissue for a defined period (e.g., 60 minutes) at a controlled temperature (37°C).
  - After exposure, the tissue is thoroughly rinsed to remove the test chemical.
  - The viability of the tissue is then determined using a cell viability assay, commonly the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product, which is quantified by measuring its absorbance.
- Interpretation: The substance is classified as a skin irritant if the mean tissue viability is reduced below a certain threshold (e.g.,  $\leq 50\%$ ) compared to negative controls.

**9.2 In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test** This protocol follows OECD Test Guideline 437.

- Objective: To identify substances that can cause serious eye damage.
- Methodology:



- Corneas are obtained from the eyes of freshly slaughtered cattle.
- The corneas are mounted in a special holder, and the test substance is applied to the epithelial surface.
- After a defined exposure time, the substance is washed off.
- Two endpoints are measured:
  - Opacity: The cloudiness of the cornea is measured using an opacitometer.
  - Permeability: The passage of a fluorescein dye through the cornea is measured with a spectrophotometer.
- Interpretation: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values. Scores above a certain threshold indicate that the substance is corrosive or a severe eye irritant.

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